

# Comprehensive Characterization and Synthetic Utility of 5-Iodopentyl Acetate[1]

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## Compound of Interest

Compound Name: 5-Iodopentyl acetate

Cat. No.: B8655509

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## Abstract

Acetic acid 5-iodopentyl ester (CAS 65921-65-5), commonly known as **5-iodopentyl acetate**, serves as a critical bifunctional linker in organic synthesis and medicinal chemistry.[1] Characterized by a chemically distinct "head" (acetate ester) and "tail" (alkyl iodide), this molecule facilitates the precise introduction of 5-carbon aliphatic spacers into complex pharmacophores, organometallic reagents, and polymer networks.[1] This guide provides a rigorous analysis of its physicochemical properties, structural validation via spectroscopy, and field-proven synthetic protocols.[1]

## Part 1: Molecular Identity & Physicochemical Properties[1][2]

### Structural Definition

The molecule consists of a linear pentane chain terminated at one end by an electrophilic iodine atom and at the other by a nucleophile-resistant acetate protecting group.[1]

- IUPAC Name: **5-Iodopentyl acetate**[1][2][3]

- Common Names: Acetic acid 5-iodopentyl ester; 1-Acetoxy-5-iodopentane[1]
- CAS Registry Number: 65921-65-5[1][2][4]
- SMILES: CC(=O)OCCCCCI
- Molecular Formula:

[4]

## Molecular Weight Calculation

Precise molecular weight determination is essential for stoichiometry in high-value synthesis (e.g., PROTAC linker design).[1]

| Element      | Count   | Atomic Weight ( g/mol ) | Subtotal ( g/mol ) |
|--------------|---------|-------------------------|--------------------|
| Carbon (C)   | 7       | 12.011                  | 84.077             |
| Hydrogen (H) | 13      | 1.008                   | 13.104             |
| Iodine (I)   | 1       | 126.904                 | 126.904            |
| Oxygen (O)   | 2       | 15.999                  | 31.998             |
| Total MW     | 256.083 |                         |                    |

## Physical Properties[1][6]

- Physical State: Colorless to pale yellow liquid (yellowing indicates iodine liberation due to light exposure).
- Boiling Point: Approx. 110–115 °C at 5 mmHg (Estimated based on homologous series).
- Density: ~1.45 g/cm<sup>3</sup> (Predicted).
- Solubility: Miscible with DCM, THF, Ethyl Acetate; insoluble in water.

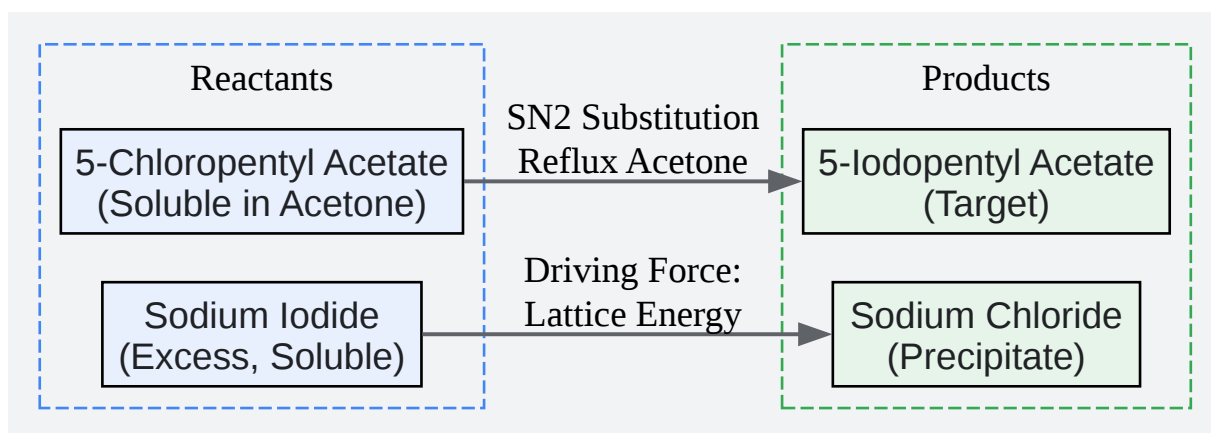
- Stability: Light-sensitive; must be stored over copper wire or silver foil to scavenge free iodine.[1]

## Part 2: Synthetic Pathways & Causality[1]

The most robust synthesis for **5-iodopentyl acetate** is the Finkelstein Reaction, transforming the cheaper, more stable 5-chloropentyl acetate into the reactive iodide.[1] This method is preferred over direct esterification of 5-iodopentanol due to the instability of the iodohydrin starting material.[1]

### The Finkelstein Protocol (Halogen Exchange)

This reaction relies on the solubility difference between Sodium Iodide (NaI) and Sodium Chloride (NaCl) in acetone. NaI is soluble, while NaCl precipitates, driving the equilibrium forward (Le Chatelier's Principle).



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Caption: Thermodynamic drive of the Finkelstein reaction via precipitation of NaCl.

## Part 3: Structural Characterization (The "Fingerprint")

Validating the structure requires confirming the integrity of the ester and the successful installation of the iodine.

### Nuclear Magnetic Resonance ( -NMR)

The spectrum is defined by two distinct triplets and a singlet.[\[1\]](#)

| Shift (ppm) | Multiplicity  | Integration | Assignment | Structural Insight                                                                   |
|-------------|---------------|-------------|------------|--------------------------------------------------------------------------------------|
| 4.06        | Triplet ( Hz) | 2H          |            | Deshielded by oxygen; confirms ester intact. <a href="#">[1]</a> <a href="#">[5]</a> |
| 3.19        | Triplet ( Hz) | 2H          |            | Distinctive shift for primary alkyl iodide. <a href="#">[1]</a> <a href="#">[5]</a>  |
| 2.04        | Singlet       | 3H          |            | Acetate methyl group. <a href="#">[5]</a>                                            |
| 1.88        | Quintet       | 2H          |            | Shielded methylene beta to Iodine. <a href="#">[1]</a> <a href="#">[5]</a>           |
| 1.65        | Quintet       | 2H          |            | Methylene beta to Ester. <a href="#">[1]</a> <a href="#">[5]</a>                     |
| 1.50        | Multiplet     | 2H          | Central    | The "linker" core. <a href="#">[1]</a> <a href="#">[5]</a>                           |

## Mass Spectrometry (EI-MS)

- Molecular Ion ( ): 256 m/z (often weak due to labile Iodine).
- Base Peak: 43 m/z ( ), characteristic of acetates.
- Diagnostic Fragment: 127 m/z ( ) or [M-127] peak (129 m/z) corresponding to the pentyl acetate cation.[\[1\]](#)

## Part 4: Experimental Protocols

### Protocol A: Synthesis of 5-Iodopentyl Acetate

Scale: 50 mmol Safety: Alkyl iodides are potential alkylating agents.<sup>[1]</sup> Work in a fume hood.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Dissolve 5-chloropentyl acetate (8.23 g, 50 mmol) in dry acetone (100 mL).
- Reagent Addition: Add Sodium Iodide (NaI) (22.5 g, 150 mmol, 3.0 equiv). Note: Excess NaI is crucial for kinetics.<sup>[1]</sup>
- Reaction: Heat to reflux (approx. 60 °C) for 18–24 hours.
  - Visual Check: The solution will turn yellow/orange, and a white precipitate (NaCl) will form.
- Workup:
  - Cool to room temperature.
  - Filter off the NaCl solid.
  - Concentrate the filtrate under reduced pressure (rotary evaporator).
  - Redissolve residue in Diethyl Ether (100 mL).
  - Wash 1: 10% Aqueous Sodium Thiosulfate ( ) to remove free iodine (decolorizes the organic layer).
  - Wash 2: Water, then Brine.<sup>[6]</sup>
- Purification: Dry over anhydrous , filter, and concentrate. Vacuum distillation is recommended for high purity (bp ~110°C @ 5 mmHg).

### Protocol B: Storage & Handling<sup>[1]</sup>

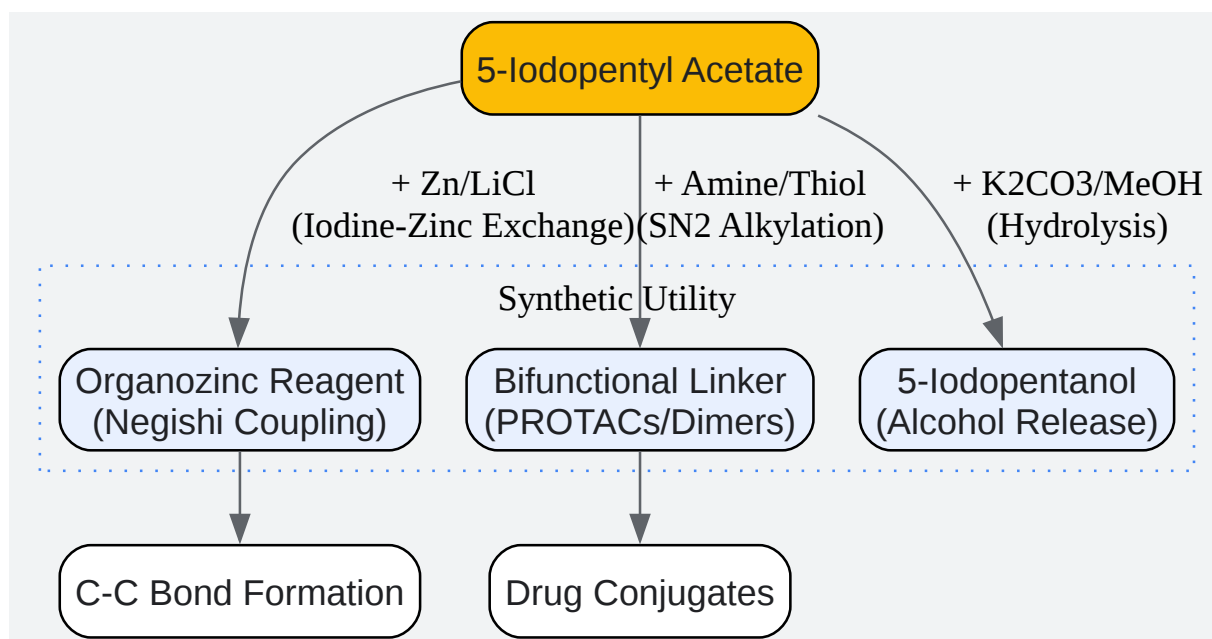
- Stabilization: Add a small coil of copper wire to the storage vial. Copper reacts with any liberated

to form CuI, preventing autocatalytic decomposition.

- Environment: Store at 4°C in the dark (amber glass).

## Part 5: Applications in Drug Discovery[1]

**5-Iodopentyl acetate** is a "masked" 5-carbon linker.[1] The iodine allows for nucleophilic substitution (SN2) or metal-halogen exchange, while the acetate protects the alcohol for later revelation.[1]



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Caption: Divergent synthetic utility of the **5-iodopentyl acetate** scaffold.[1]

### Key Use Cases:

- Organozinc Preparation: Reacts with Zinc dust to form alkylzinc reagents (Knochel-type) for Negishi cross-coupling, allowing the attachment of the pentyl-acetate chain to aromatic drug scaffolds.[1]

- Cyanine Dye Labeling: Used to attach aliphatic tails to indole nitrogen in cyanine dye synthesis, modifying solubility and lipid affinity.
- PROTAC Linkers: Provides a precise 5-carbon gap between an E3 ligase ligand and a target protein ligand.[1]

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- To cite this document: BenchChem. [Comprehensive Characterization and Synthetic Utility of 5-Iodopentyl Acetate[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8655509/docs#comprehensive-characterization-and-synthetic-utility-of-5-iodopentyl-acetate-1\]](https://www.benchchem.com/product/b8655509/docs#comprehensive-characterization-and-synthetic-utility-of-5-iodopentyl-acetate-1)

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